

# Application Notes and Protocols for Diethyltoluenediamine in Reaction Injection Molding (RIM)

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## Compound of Interest

Compound Name: Diethyltoluenediamine

Cat. No.: B1605086

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## Introduction

**Diethyltoluenediamine** (DETDA) is a highly effective aromatic diamine chain extender used extensively in Reaction Injection Molding (RIM) applications for the production of polyurethane and polyurea elastomers.<sup>[1]</sup> Its unique chemical structure, characterized by a sterically hindered aromatic diamine, provides a balanced and rapid reactivity profile. This rapid curing is a key advantage in RIM processes, allowing for short demold times and high production throughput.

Beyond its processing advantages, DETDA significantly enhances the physical and mechanical properties of the resulting polymers. Formulations incorporating DETDA typically exhibit improved tensile strength, increased hardness, and superior resistance to thermal and hydrolytic degradation. Its low viscosity facilitates excellent flowability of the polymer blend, ensuring complete mold filling even in complex geometries and resulting in parts with high dimensional accuracy and a superior surface finish. These properties make DETDA-extended polyurethanes and polyureas ideal for demanding applications, including automotive components like body panels and interior parts, as well as industrial machinery housings.

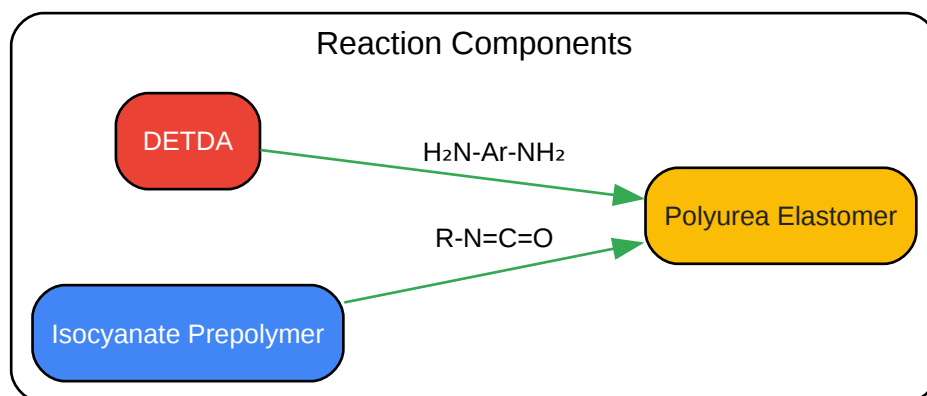
These application notes provide a comprehensive overview of the use of DETDA in RIM, including its chemical properties, quantitative data on its performance, and detailed

experimental protocols for the preparation and characterization of DETDA-based RIM elastomers.

## Chemical Properties and Reaction Mechanism

DETDa is a liquid aromatic diamine that typically consists of a mixture of 3,5-diethyltoluene-2,4-diamine and 3,5-diethyltoluene-2,6-diamine isomers. In RIM applications, DETDA serves as a chain extender, reacting with isocyanate (NCO) groups of a prepolymer to form urea linkages. This reaction is significantly faster than the reaction of isocyanates with polyols to form urethane linkages, which contributes to the rapid curing characteristic of these systems.

The general reaction of an isocyanate with DETDA to form a polyurea is depicted below:



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Caption: Chemical reaction pathway for the formation of polyurea elastomers.

## Quantitative Data on Performance

The inclusion of DETDA in RIM formulations has a significant impact on the processing and final properties of the elastomer. The following tables summarize quantitative data from various studies.

Formulation	Gel Time (sec)	Tensile Strength (psi)	Elongation (%)	Die C Tear (pli)
100% DETDA	< 1	3841	190	432
50% DETDA / 50% MOCA	3.6	4755	150	750

Table 1:  
Comparison of a  
100% DETDA  
formulation with  
a 50/50  
DETDA/MOCA  
blend in a RIM  
application. Data  
sourced from a  
study cited in  
[Gantrade.\[1\]](#)

DETDA eq%	Pot-life (min)	Hardness (Shore A)	Tensile Strength (psi)	Elongation (%)	Tear Strength (lb/in)
10	~240	28	269	1177	49
20	176	40	372	1019	67
33	94	50	429	716	89
40	69	52	430	649	98

Table 2:  
Effect of  
varying  
DETDA  
equivalent  
percentage  
on the  
properties of  
a spray  
coating  
formulation.  
Data sourced  
from a study  
cited in  
Gantrade.[\[1\]](#)

## Experimental Protocols

The following protocols provide a general framework for the preparation and testing of DETDA-based RIM elastomers. Specific parameters may need to be optimized based on the specific equipment and desired final properties.

### Protocol 1: Preparation of a DETDA-Based RIM Polyurethane Elastomer

#### 1. Materials:

- Isocyanate: MDI-based quasiprepolymer (e.g., Mondur® PF)
- Polyol: High molecular weight polyether polyol (e.g., Multranol® 3901, ~6500 MW)
- Chain Extender: **Diethyltoluenediamine** (DETDA)
- Catalyst (optional): Dibutyltin dilaurate (DBTDL)
- Mold release agent

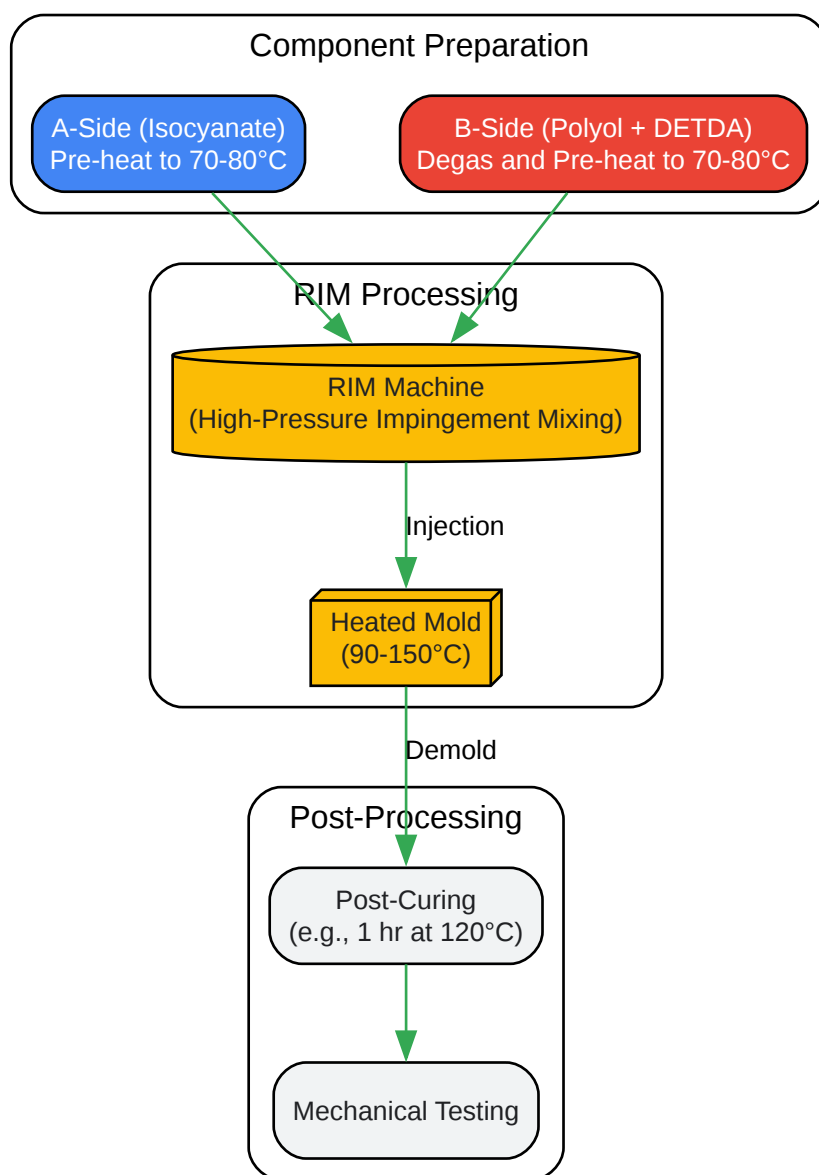
## 2. Equipment:

- Reaction Injection Molding (RIM) machine with high-pressure impingement mixing
- Heated mold
- Vacuum oven
- Mixing vessels
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

## 3. Procedure:

- Component Preparation:
  - B-Side (Polyol Blend):
    - In a suitable mixing vessel, combine the polyether polyol and DETDA. A typical formulation could be 80 parts by weight of polyol and 17.7 parts by weight of DETDA.
    - If a catalyst is used, it is typically added to the B-side component. For example, 0.05 parts by weight of DBTDL.
    - Degas the B-side mixture in a vacuum oven to remove any dissolved air or moisture.
    - Pre-heat the B-side component to a temperature between 70-80°C.
  - A-Side (Isocyanate):

- Pre-heat the MDI quasiprepolymer to a temperature between 70-80°C. A typical formulation might use 46.8 parts by weight of the isocyanate. This formulation results in an isocyanate index of 1.05.
- RIM Processing:
  - Set the mold temperature, typically between 90°C and 150°C.
  - Apply a suitable mold release agent to the mold cavity.
  - Calibrate the RIM machine to deliver the A-side and B-side components at the correct stoichiometric ratio.
  - Inject the components into the mold through the high-pressure impingement mixhead. Injection pressures can range from 1500 to 3000 psi.
  - Allow the part to cure in the mold. Due to the high reactivity of DETDA, demold times are typically short, often less than 60 seconds.
- Post-Curing:
  - After demolding, the part should be post-cured in an oven to ensure complete reaction and development of final mechanical properties. A typical post-curing cycle is 1 hour at 120°C.
  - Allow the part to cool to room temperature and age for at least 24 hours before mechanical testing.



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Caption: Experimental workflow for RIM of DETDA-based polyurethanes.

## Protocol 2: Mechanical Property Testing of RIM Elastomers

### 1. Sample Preparation:

- Cut test specimens from the molded parts according to relevant ASTM or ISO standards (e.g., ASTM D412 for tensile properties, ASTM D2240 for hardness).

- Ensure the specimens are free of voids, bubbles, or other defects.
- Condition the specimens at standard laboratory conditions ( $23 \pm 2^{\circ}\text{C}$  and  $50 \pm 5\%$  relative humidity) for at least 24 hours before testing.

## 2. Tensile Testing:

- Use a universal testing machine equipped with a suitable load cell and extensometer.
- Measure the tensile strength, elongation at break, and modulus of elasticity according to ASTM D412.

## 3. Hardness Testing:

- Measure the Shore A or Shore D hardness of the elastomer using a durometer according to ASTM D2240.

## 4. Tear Strength Testing:

- Measure the tear strength of the elastomer using a universal testing machine according to ASTM D624.

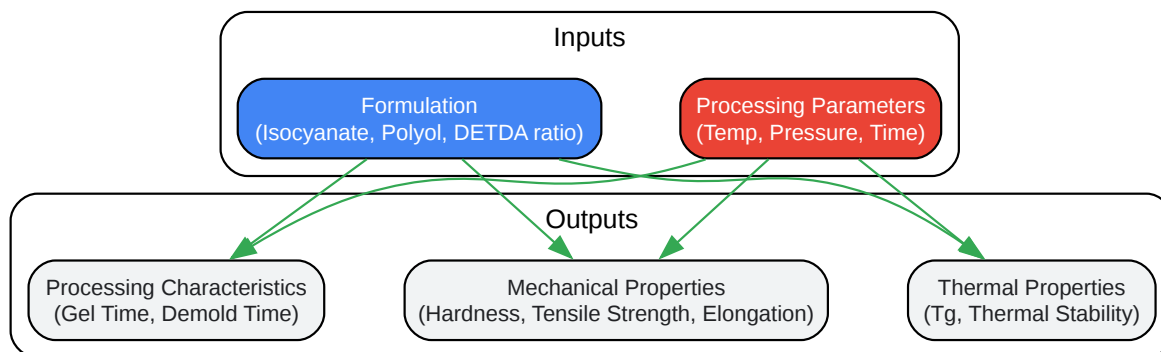
## 5. Thermal Analysis:

- Characterize the thermal properties of the elastomer using techniques such as Differential Scanning Calorimetry (DSC) to determine glass transition temperature ( $T_g$ ) and Thermogravimetric Analysis (TGA) to assess thermal stability.

# Logical Relationships and Performance Optimization

The properties of DETDA-based RIM elastomers are a result of the interplay between the formulation components and processing parameters.





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Caption: Relationship between inputs and outputs in DETDA-based RIM.

By systematically varying the ratio of DETDA to other components and adjusting processing parameters, researchers can tailor the final properties of the elastomer to meet the specific requirements of their application. Increasing the concentration of DETDA generally leads to a harder, stiffer material with a higher tensile strength but lower elongation.

## Conclusion

**Diethyltoluenediamine** is a versatile and high-performance chain extender for Reaction Injection Molding applications. Its rapid reactivity and ability to enhance the mechanical and thermal properties of polyurethanes and polyureas make it a valuable tool for researchers and product developers. The provided application notes and protocols offer a starting point for the successful formulation, processing, and characterization of DETDA-based RIM elastomers. Careful control of both the chemical formulation and processing parameters is crucial for achieving the desired performance characteristics in the final product.

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## References

- 1. gantrade.com [gantrade.com]
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